

# Essential Safety and Logistics for Handling Tetradecyl Methacrylate

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## Compound of Interest

Compound Name: Tetradecyl methacrylate

Cat. No.: B110747

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive monomers like **Tetradecyl Methacrylate**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

## Hazard Identification and Classification

**Tetradecyl methacrylate** is classified as an irritant and a skin sensitizer.<sup>[1][2]</sup> It is crucial to understand its primary hazards to implement appropriate safety measures.

Hazard Class	GHS Hazard Statement
Skin Irritation	H315: Causes skin irritation <sup>[2][3][4]</sup>
Eye Irritation	H319: Causes serious eye irritation <sup>[2][3][4]</sup>
Respiratory Irritation	H335: May cause respiratory irritation <sup>[3][5]</sup>
Skin Sensitization	H317: May cause an allergic skin reaction <sup>[2]</sup>
Aquatic Hazard	H400/H410: Very toxic to aquatic life with long lasting effects <sup>[3]</sup>

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Tetradecyl Methacrylate** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C18H34O2[1][5]
Molecular Weight	282.46 g/mol [6]
Appearance	Liquid[1][5][7]
Boiling Point	147-154 °C @ 0.70 Torr[1][7]
Flash Point	151.7 °C[7][8]
Density	0.871 g/cm <sup>3</sup> [7][8]
Vapor Pressure	0.00018 mm Hg @ 25 °C (Estimated)[7]
Refractive Index	1.448[7][8]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Tetradecyl Methacrylate** minimizes risks. The following procedural workflow outlines the key steps for safe management in a laboratory setting.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage Location:** Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[3][9] The storage temperature should be kept low to minimize the formation of peroxides.[7]
- **Inert Atmosphere:** The effectiveness of phenolic inhibitors commonly used in methacrylates is dependent on the presence of oxygen. Therefore, the monomer must be stored under air rather than an inert atmosphere.[7][9]
- **Compatibility:** Store away from incompatible materials such as strong oxidizing agents, acids, or bases.[3][9]

- Labeling: Ensure the container is clearly labeled with the chemical name and associated hazards.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[9]	Prevents skin contact, irritation, and sensitization.[9]
Eye Protection	Safety goggles or a face shield.[3][9]	Protects eyes from splashes or vapors.[9]
Skin and Body Protection	Laboratory coat and long pants.	Minimizes the risk of skin contact.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [2][10] If ventilation is inadequate, a respirator with organic vapor cartridges may be necessary.[9]	Prevents inhalation of vapors that can cause respiratory irritation.[9]

## Handling and Use

- Ventilation: All handling of **Tetradecyl Methacrylate** should be conducted in a well-ventilated area or within a chemical fume hood to minimize inhalation exposure.[2][10]
- Preventing Polymerization: Avoid exposure to light, heat, and incompatible materials to prevent uncontrolled polymerization, which can be exothermic and generate pressure.[1][7]
- Hygiene: Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke in the work area.[6] Contaminated work clothing should not be allowed out of the workplace and should be cleaned before reuse.[1][6][7]

## Spill Management

- **Small Spills:** For small spills, use an inert absorbent material such as vermiculite, sand, or earth to contain the substance.[2] Do not use combustible materials like sawdust.[2]
- **Cleanup:** Carefully collect the absorbent material and contaminated debris into a designated, labeled hazardous waste container.[2]
- **Decontamination:** Decontaminate surfaces and non-disposable equipment with a suitable solvent. All cleaning materials must also be disposed of as hazardous waste.[2]

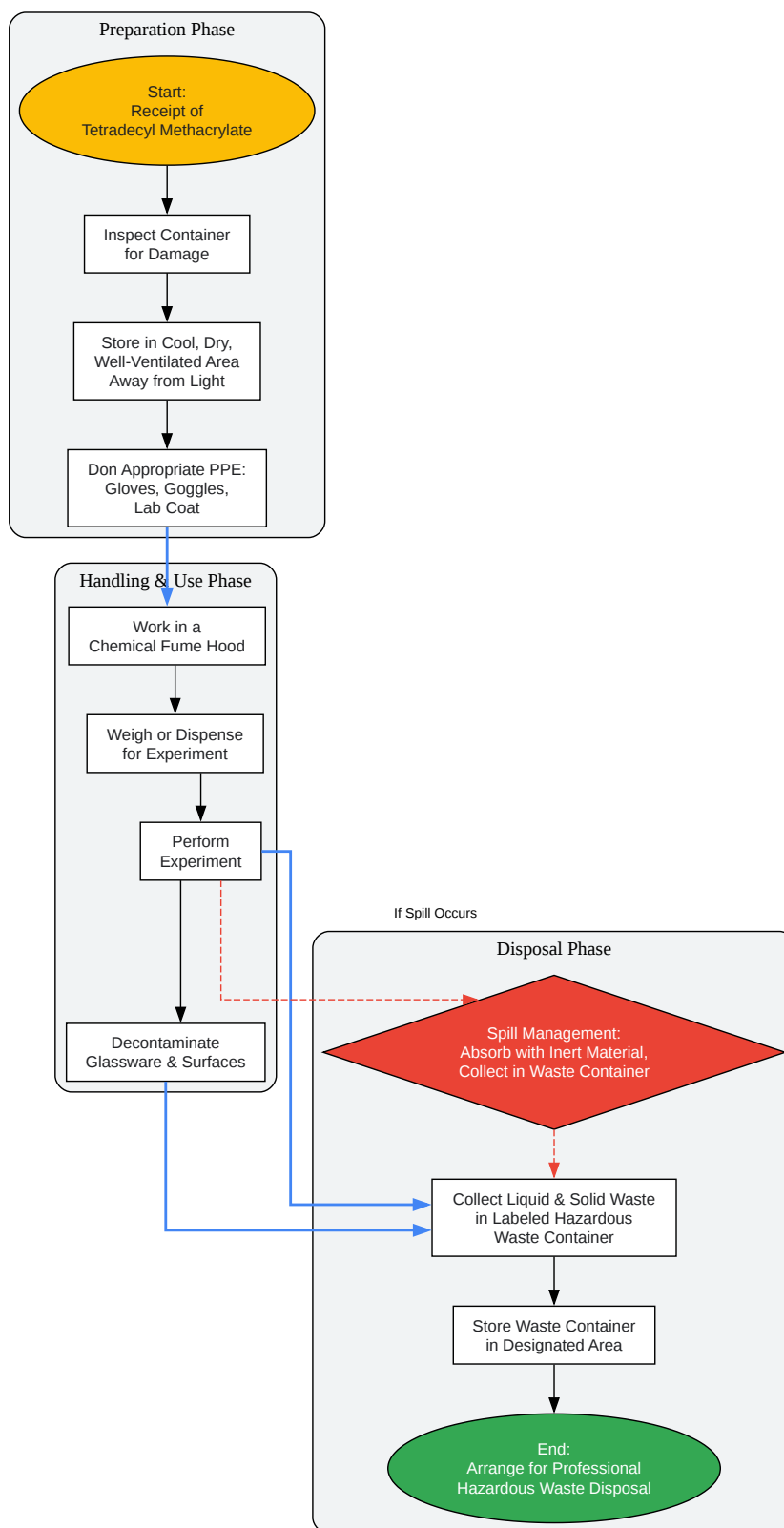
## Disposal Plan

The disposal of **Tetradecyl Methacrylate** and its contaminated waste must comply with all local, regional, and national regulations.[1][2][7]

- **Waste Segregation:** Collect unused or contaminated **Tetradecyl Methacrylate** in a dedicated, compatible, and clearly labeled hazardous waste container.[2]
- **Container Management:** Keep the waste container sealed and store it in a designated, secure, and well-ventilated waste accumulation area.[2]
- **Professional Disposal:** Coordinate with your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for pickup and final disposal.[2][11] Incineration or burning as a fuel in an approved facility is a common disposal method for liquid methacrylates.[12]

## Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **Tetradecyl Methacrylate** in a laboratory environment.



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## References

- 1. Tetradecyl methacrylate | C<sub>18</sub>H<sub>34</sub>O<sub>2</sub> | CID 17351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. tetradecyl methacrylate | 2549-53-3 [amp.chemicalbook.com]
- 5. Tetradecyl methacrylate | 2549-53-3 [sigmaaldrich.com]
- 6. 2549-53-3 | Tetradecyl methacrylate | Esters | Ambeed.com [ambeed.com]
- 7. echemi.com [echemi.com]
- 8. tetradecyl methacrylate|2549-53-3 - MOLBASE Encyclopedia [m.molbase.com]
- 9. nbinnno.com [nbinnno.com]
- 10. warnertechcare.com [warnertechcare.com]
- 11. quora.com [quora.com]
- 12. petrochemistry.eu [petrochemistry.eu]
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